

Physicochemical properties of 1-acetylpiridine-4-carbonyl chloride

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Compound of Interest

Compound Name: 4-Acetylpiridine-1-carbonyl chloride

Cat. No.: B039807

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An In-depth Technical Guide on 1-Acetylpiridine-4-carbonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, analysis, and reactivity of 1-acetylpiridine-4-carbonyl chloride. This compound is a key intermediate in organic synthesis, particularly for the development of active ingredients in pharmaceuticals and pesticides.[1][2]

Physicochemical Properties

1-Acetylpiridine-4-carbonyl chloride is a solid, often appearing as a white to yellow or pale orange powder or crystals.[1][3] It is characterized by its moisture sensitivity and hygroscopic nature, necessitating storage in a refrigerator under an inert atmosphere.[1][3]

Table 1: Summary of Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ ClNO ₂	[1]
Molar Mass	189.64 g/mol	[1][4]
Melting Point	135-137°C	[1][2][3]
Boiling Point	308.0 ± 35.0 °C (Predicted)	[1][3]
Density	1.224 g/cm ³	[1][3]
Appearance	Yellow to Pale Orange Solid	[1]
Solubility	Slightly soluble in DMSO	[1][3]
Flash Point	140.1°C	[1][3]
Vapor Pressure	0.0007 mmHg at 25°C	[1][3]
Refractive Index	1.496	[1][3]
pKa	-1.59 ± 0.40 (Predicted)	[1][3]
LogP	0.171	[5]
Stability	Moisture sensitive; unstable at room temperature.[1][4]	
CAS Number	59084-16-1	[1]

Experimental Protocols

Synthesis of 1-Acetylpiriperidine-4-carbonyl chloride

A common method for the synthesis of acyl chlorides is the reaction of the corresponding carboxylic acid with a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂). The following is a generalized protocol for this transformation.

Methodology:

- Reaction Setup: 1-Acetylpiriperidine-4-carboxylic acid is dissolved in an inert anhydrous solvent (e.g., dichloromethane or toluene) under an inert atmosphere (e.g., nitrogen or argon).

- **Addition of Chlorinating Agent:** A stoichiometric excess of thionyl chloride or oxalyl chloride is added dropwise to the solution at a controlled temperature, typically 0°C, to manage the exothermic reaction. A catalytic amount of dimethylformamide (DMF) is often added when using oxalyl chloride.
- **Reaction Progression:** The reaction mixture is allowed to warm to room temperature and stirred for several hours until the evolution of gaseous byproducts (SO₂ and HCl for thionyl chloride; CO, CO₂, and HCl for oxalyl chloride) ceases.
- **Isolation of Product:** The solvent and excess chlorinating agent are removed under reduced pressure. The crude 1-acetylpiriperidine-4-carbonyl chloride is then purified, typically by recrystallization or distillation under high vacuum, to yield the final product.

Synthesis Workflow

Start: 1-Acetylpiridine-4-carboxylic Acid

Dissolve in Anhydrous Solvent

Add Chlorinating Agent (e.g., SOCl_2) at 0°C

Stir at Room Temperature

Remove Solvent under Reduced Pressure

Purify by Recrystallization/Distillation

End: 1-Acetylpiridine-4-carbonyl chloride

General Analytical Workflow (HPLC)

Sample Preparation

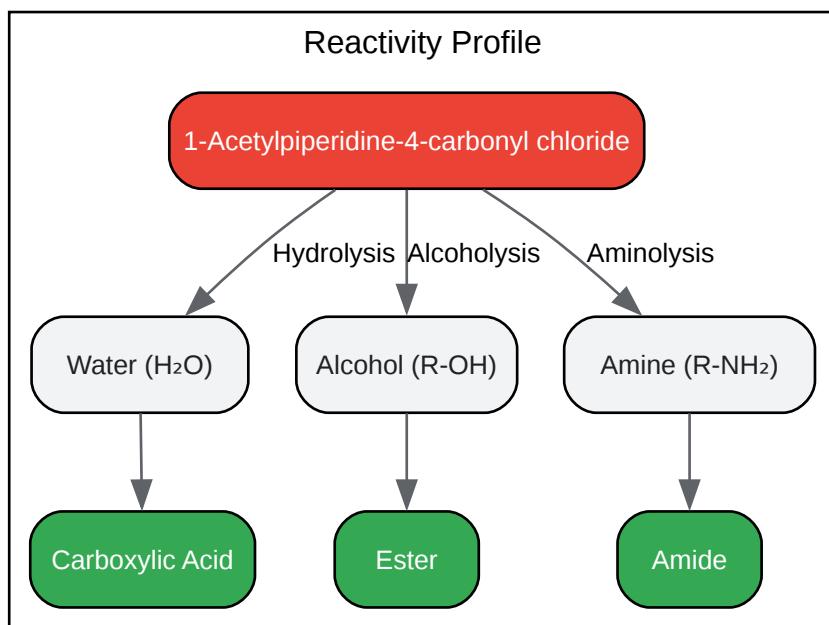
Injection onto HPLC System

Separation on RP Column

UV Detection

Data Analysis and Quantification

Purity Assessment



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Phone: (601) 213-4426
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